

Propyl Butyrate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Propyl butyrate*

Cat. No.: *B092370*

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For Researchers, Scientists, and Drug Development Professionals

Propyl butyrate (also known as propyl butanoate) is an ester with the chemical formula $C_7H_{14}O_2$. It is a colorless liquid with a characteristic fruity odor, often described as pineapple-like. This compound is found naturally in some fruits and is widely used as a flavoring agent in foods and a fragrance component in cosmetics.^{[1][2]} Beyond its sensory applications, the metabolic product of **propyl butyrate**, butyric acid, is of significant interest in biomedical research for its role as a short-chain fatty acid (SCFA) with diverse biological activities. This guide provides an in-depth overview of the chemical and physical properties of **propyl butyrate**, detailed experimental protocols for their determination, and an exploration of relevant biological signaling pathways.

Chemical and Physical Properties

The fundamental chemical and physical characteristics of **propyl butyrate** are summarized in the tables below for easy reference and comparison.

General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₄ O ₂	[1][3]
Molecular Weight	130.18 g/mol	[4]
Appearance	Clear, colorless liquid	[1][3]
Odor	Fruity, pineapple, apricot	[2]
Boiling Point	142-143 °C at 760 mmHg	[4][5]
Melting Point	-95.2 °C	[4]
Density	0.873 g/mL at 25 °C	[5]
Refractive Index (n _D ²⁰)	1.400	[3][4][5]
Vapor Pressure	5.95 mmHg	
Flash Point	37 °C (closed cup)	[5]
Solubility in Water	1.62 mg/mL at 17 °C	
LogP	1.74	[3]

Spectroscopic Data

Spectroscopy Type	Key Data Points	Source(s)
¹ H NMR (90 MHz, CDCl ₃)	δ (ppm): 0.95 (t, 3H), 1.69 (sextet, 2H), 2.29 (t, 2H), 4.03 (t, 2H)	
¹³ C NMR (25.16 MHz, CDCl ₃)	δ (ppm): 10.4, 13.7, 18.4, 22.1, 36.1, 65.8, 173.8	
Mass Spectrometry (EI)	m/z: 71 (100%), 43 (88%), 89 (66%), 41 (28%), 27 (27%)	

Experimental Protocols

Detailed methodologies for determining the key physical properties of **propyl butyrate** are outlined below. These are generalized procedures applicable to liquid organic compounds.

Determination of Boiling Point (Thiele Tube Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Apparatus:

- Thiele tube
- Thermometer (0-200 °C)
- Capillary tube (sealed at one end)
- Small test tube (fusion tube)
- Rubber band or wire for attachment
- Heating source (Bunsen burner or hot plate)
- Heat-transfer fluid (mineral oil or silicone oil)

Procedure:

- Fill the Thiele tube with a suitable heat-transfer fluid to just above the side arm.
- Add a small amount (1-2 mL) of **propyl butyrate** to the small test tube.
- Place the capillary tube, open end down, into the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- Suspend the thermometer and test tube assembly in the Thiele tube, making sure the heat-transfer fluid surrounds the sample but does not enter the test tube.
- Gently heat the side arm of the Thiele tube. This will create convection currents, ensuring uniform heating.

- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a rapid and continuous stream of bubbles is observed.
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to be drawn back into the capillary tube.[\[1\]](#)[\[6\]](#)[\[7\]](#)

Determination of Density

Density is the mass per unit volume of a substance.

Apparatus:

- Pycnometer (specific gravity bottle) or a graduated cylinder and an electronic balance
- Electronic balance (accurate to ± 0.001 g)
- Water bath (for temperature control)

Procedure (using a graduated cylinder):

- Place a clean, dry 10 mL or 25 mL graduated cylinder on the electronic balance and tare it to zero.
- Carefully add a known volume of **propyl butyrate** (e.g., 10.0 mL) to the graduated cylinder. Record the exact volume, reading from the bottom of the meniscus.
- Place the graduated cylinder with the sample back on the electronic balance and record the mass.
- Calculate the density using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.
- For higher accuracy, a pycnometer should be used, and the measurements should be repeated to obtain an average value.[\[5\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Determination of Refractive Index

The refractive index measures how much the path of light is bent, or refracted, when entering a substance. It is a characteristic property and is also used to assess purity.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Dropper
- Solvent for cleaning (e.g., ethanol or acetone)
- Lens paper

Procedure:

- Ensure the prisms of the Abbe refractometer are clean and dry.
- Calibrate the refractometer using a standard sample with a known refractive index (e.g., distilled water).
- Using a clean dropper, place a few drops of **propyl butyrate** onto the surface of the lower prism.
- Close the prisms gently to spread the liquid into a thin film.
- Adjust the light source and the mirror to get maximum illumination of the field of view.
- Rotate the coarse and fine adjustment knobs until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- If a color fringe is observed, adjust the chromaticity screw to eliminate it.
- Read the refractive index from the scale.

- Record the temperature at which the measurement was taken, as refractive index is temperature-dependent.[4][12][13]

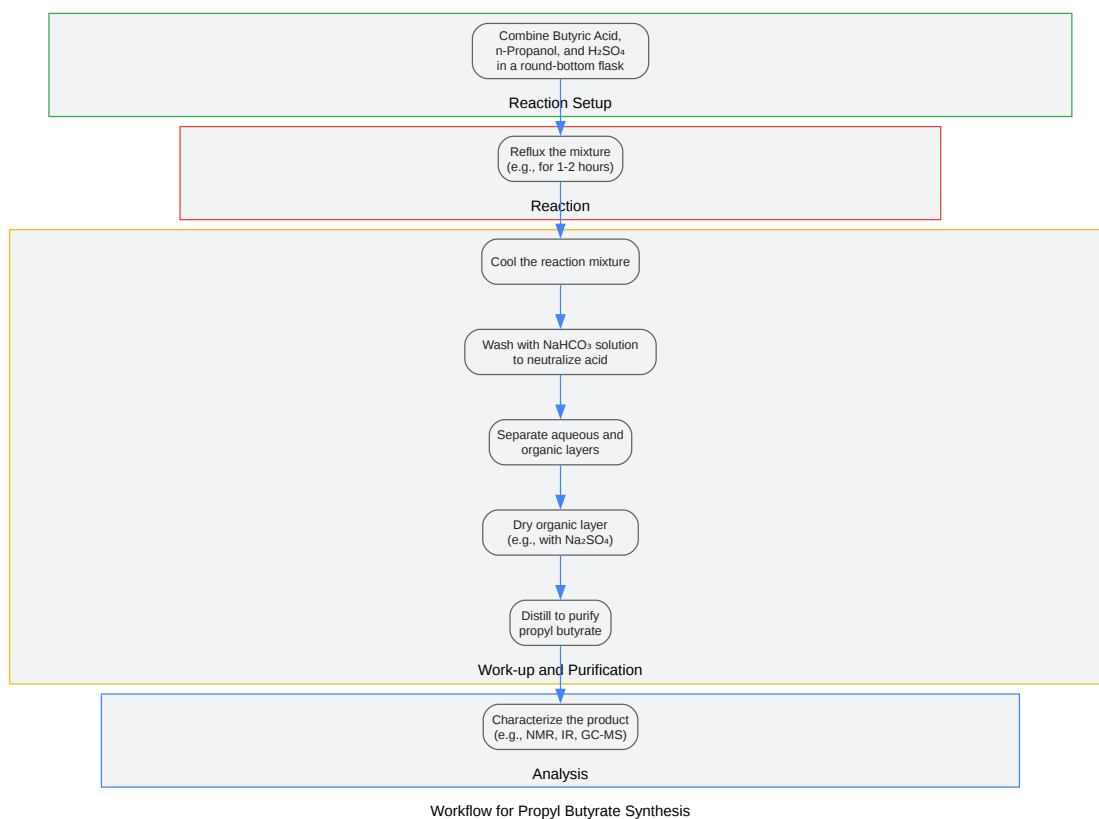
Visualizations

Chemical Structure of Propyl Butyrate

Caption: 2D structure of the **propyl butyrate** molecule.

Experimental Workflow: Synthesis of Propyl Butyrate via Fischer Esterification

The Fischer esterification is a common method for producing esters by refluxing a carboxylic acid and an alcohol in the presence of an acid catalyst.[14][15][16]



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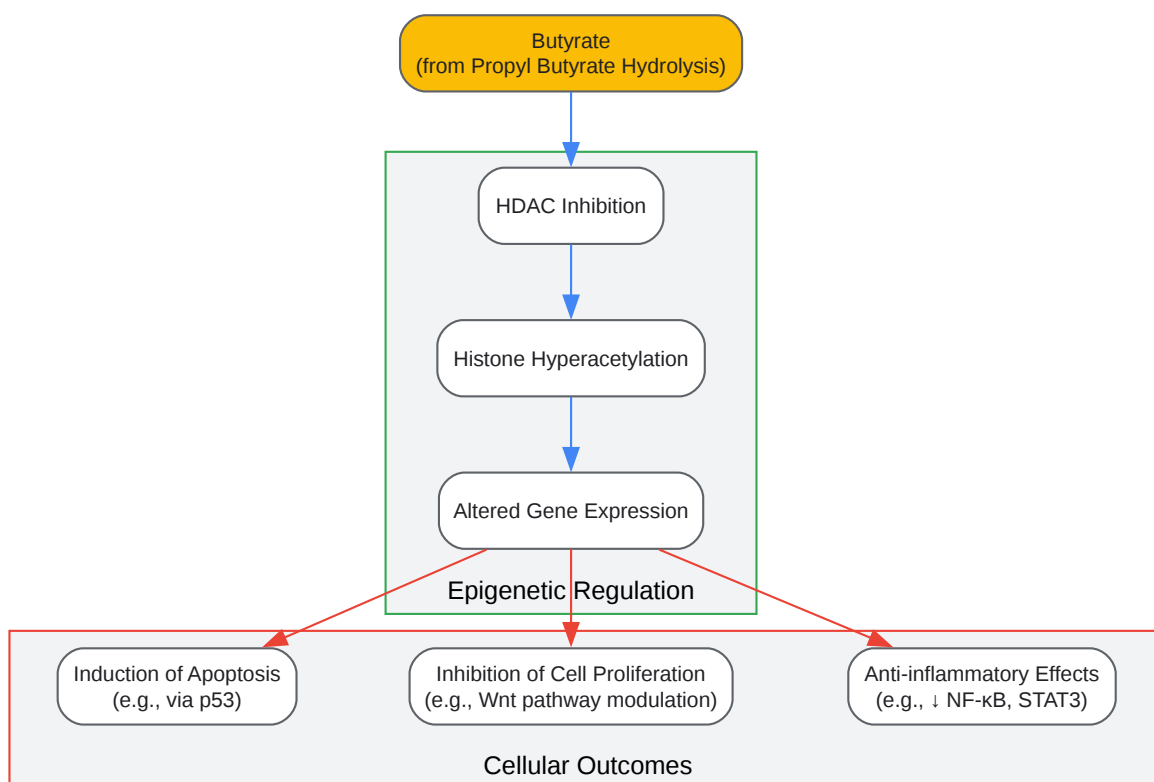
Caption: A typical laboratory workflow for the synthesis and purification of **propyl butyrate**.

Biological Activity and Signaling Pathways

While **propyl butyrate** itself is primarily recognized for its flavor and fragrance properties, its *in vivo* hydrolysis to n-propanol and butyric acid is of significant interest to drug development professionals. Butyric acid, a short-chain fatty acid (SCFA), is a biologically active molecule that can modulate various cellular processes. A key mechanism of butyrate's action is its inhibition of histone deacetylases (HDACs).[17]

Signaling Pathways Modulated by Butyrate

Butyrate has been shown to influence multiple signaling pathways, primarily through its action as an HDAC inhibitor. This leads to changes in gene expression that can affect cell proliferation, apoptosis, and inflammation.[17][18]



Key Signaling Pathways Influenced by Butyrate

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Caption: Butyrate's role as an HDAC inhibitor and its downstream effects on cellular pathways.

This technical guide provides a solid foundation for understanding the chemical and physical properties of **propyl butyrate**. The detailed experimental protocols offer practical guidance for laboratory work, while the overview of butyrate's biological activity highlights its potential relevance in the field of drug development and biomedical research.

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